

Indazole core in medicinal chemistry

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Compound of Interest

Compound Name:	<i>n</i> -(3-Bromo-1-methyl-1 <i>h</i> -indazol-5-yl)acetamide
CAS No.:	1788044-08-5
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An In-Depth Technical Guide to the Indazole Core in Medicinal Chemistry

Executive Summary

The indazole ring system, a bicyclic heterocycle featuring a fused benzene and pyrazole ring, has cemented its status as a "privileged scaffold" in modern medicinal chemistry.^[1] Though rare in nature, synthetic indazole derivatives exhibit a remarkable breadth of pharmacological activities, underpinning their presence in numerous FDA-approved drugs and clinical candidates.^{[2][3][4]} This guide provides a comprehensive technical overview for researchers and drug development professionals, delving into the fundamental physicochemical properties, key synthetic methodologies, and diverse therapeutic applications of the indazole core. We will explore its critical role as a bioisostere and its exceptional utility as a hinge-binding motif for protein kinases, offering field-proven insights into the structure-activity relationships that drive its success in drug discovery.

The Indazole Scaffold: Physicochemical and Structural Properties

The unique electronic and structural characteristics of the indazole nucleus are central to its utility in drug design. Comprising a 10 π -electron aromatic system, the scaffold's properties can be modulated by the positional chemistry of its two nitrogen atoms.[5]

Tautomerism: A Key Modulator of Interaction

Indazole primarily exists in three tautomeric forms: 1H-indazole, 2H-indazole, and the less common 3H-indazole.[6] The 1H-tautomer is the most thermodynamically stable and therefore the predominant form.[1][3][6] This stability difference is a critical consideration in synthesis and molecular modeling, as the position of the N-H proton dictates the vector of its hydrogen-bond donating capability. The 2H-tautomer, while less stable, can be accessed and is present in several important drug molecules, including Pazopanib.[5][6][7] The dipole moment of the 2H-indazole is greater than that of the 1H-indazole.[5]

Caption: The three principal tautomeric forms of the indazole core.[5]

Indazole as a Bioisostere

A cornerstone of the indazole scaffold's success is its role as a versatile bioisostere. It can effectively replace other functionalities to improve a molecule's pharmacological profile.

- **Phenol Bioisostere:** Indazole is an excellent bioisostere for phenol.[8][9][10] It retains a crucial hydrogen-bond donor (N-H) and an aromatic system but is significantly less susceptible to phase II metabolism pathways like glucuronidation, which can lead to rapid clearance of phenolic compounds.[8][10] This replacement can dramatically improve a drug candidate's pharmacokinetic profile and prolong its plasma half-life.[8]
- **Indole Bioisostere:** Both 1H- and 2H-indazoles can serve as bioisosteres for indole.[9] While mimicking the hydrogen-bond donating N-H group of indole, indazole introduces a second nitrogen atom that can act as a hydrogen-bond acceptor, providing an additional point of interaction with a biological target to potentially enhance binding affinity.[9]

Synthesis of the Indazole Core: Strategies and Methodologies

The construction of the indazole ring is a well-explored area of synthetic organic chemistry, with methods ranging from classical cyclizations to modern transition-metal-catalyzed reactions.[1]

[11] The choice of synthetic route is often dictated by the desired substitution pattern and the stability of the starting materials.

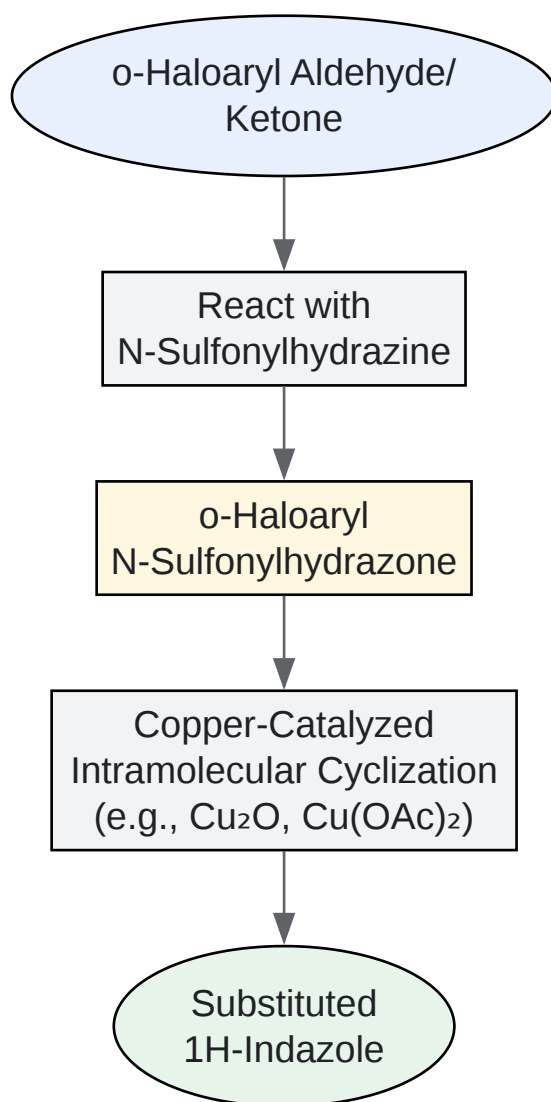
Classical Synthetic Approaches

The first synthesis of an indazole derivative was reported by Emil Fischer in the 1880s via the thermal cyclization of o-hydrazinocinnamic acid.[1][2][5] Many classical methods rely on the cyclization of ortho-substituted benzene rings. A prominent example is the Davis-Beirut reaction, which provides access to 2H-indazoles from the reaction of a 2-nitrobenzylamine intermediate with a mild base, avoiding the use of expensive or toxic metals.[2]

Modern Transition-Metal-Catalyzed Syntheses

Modern synthetic chemistry has introduced a host of powerful, efficient, and regioselective methods for indazole synthesis, often relying on palladium, copper, or rhodium catalysts.[3][11] These methods typically involve intramolecular C-N bond formation or C-H activation/functionalization.[5][12]

- **Copper-Catalyzed Cyclization:** Copper-mediated reactions are widely used for constructing the indazole nucleus. One common approach involves the intramolecular amination of N-aryl-imines.[5] Another powerful method is the cyclization of o-haloaryl N-sulfonylhydrazones using catalysts like Cu_2O or $\text{Cu}(\text{OAc})_2 \cdot \text{H}_2\text{O}$. [12]
- **Palladium-Catalyzed Reactions:** Palladium catalysts enable diverse strategies, including intramolecular C-N bond formation from o-alkyne azoarenes and oxidative benzannulation of pyrazoles with internal alkynes.[3][5]
- **Rhodium-Catalyzed C-H Activation:** Rh(III)-catalyzed reactions have emerged as an elegant way to construct substituted indazoles. These methods can involve the reaction of azobenzenes with aldehydes or a tandem C-H activation/intramolecular annulation between azobenzenes and sulfoxonium ylides to furnish 3-acylated-2H-indazoles.[3][12]



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Caption: General workflow for a copper-catalyzed 1H-indazole synthesis.[12]

Representative Experimental Protocol: Copper-Catalyzed Synthesis of 1H-Indazoles

This protocol is adapted from a general method for the cyclization of o-haloaryl N-sulfonylhydrazones.[12]

- Preparation of Hydrazone: To a solution of the o-haloaryl aldehyde or ketone (1.0 eq.) in ethanol, add N-tosylhydrazine (1.1 eq.). Add a catalytic amount of acetic acid and stir the mixture at room temperature or gentle heat until thin-layer chromatography (TLC) indicates

complete consumption of the starting material. The resulting N-tosylhydrazone can often be isolated by filtration or evaporation and used without further purification.

- **Cyclization Reaction:** In a reaction vessel, combine the o-haloaryl N-tosylhydrazone (1.0 eq.), Cu₂O (10 mol%), and a suitable ligand (e.g., L-proline, 20 mol%) in a solvent such as DMSO.
- **Reaction Conditions:** Degas the mixture and heat to 100-120 °C under an inert atmosphere (e.g., Nitrogen or Argon). Monitor the reaction progress by TLC.
- **Work-up and Purification:** Upon completion, cool the reaction to room temperature and dilute with water. Extract the product with an organic solvent (e.g., ethyl acetate). Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- **Purification:** Purify the crude product by column chromatography on silica gel to afford the desired 1H-indazole derivative.

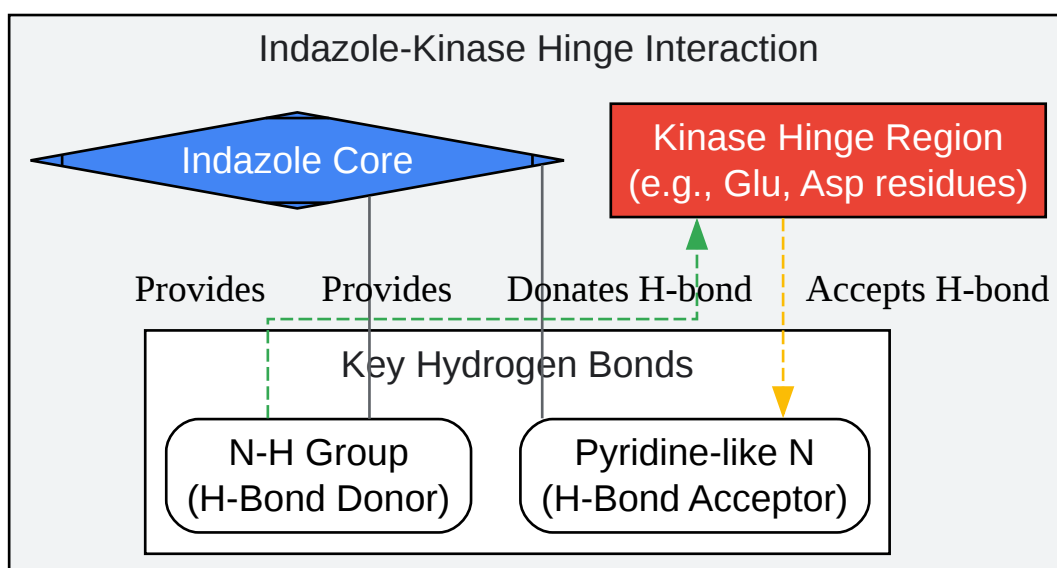
Applications of the Indazole Core in Medicinal Chemistry

The indazole scaffold is a component of numerous bioactive molecules across a wide array of therapeutic areas, including oncology, inflammation, and neurodegenerative diseases.[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)

The Privileged Scaffold in Kinase Inhibition

The most prominent application of the indazole core is in the development of protein kinase inhibitors for cancer therapy.[\[17\]](#)[\[18\]](#) Kinase-mediated signaling is a critical pathway for cell proliferation and survival, and its dysregulation is a hallmark of cancer.[\[17\]](#) The indazole structure is an exceptional "hinge-binding" motif, forming key hydrogen bonds with the protein backbone of the kinase hinge region—a crucial interaction for potent and selective inhibition.[\[1\]](#)[\[19\]](#)

The N-H of the pyrazole ring acts as a hydrogen bond donor, while the adjacent nitrogen atom serves as a hydrogen bond acceptor.[\[1\]](#)[\[9\]](#) This dual interaction mimics the adenine portion of ATP, allowing indazole-based inhibitors to compete effectively for the ATP-binding site.



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